

Solubility of Pyridine-3-azo-p-dimethylaniline in different solvents

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Compound of Interest

Compound Name: *Pyridine-3-azo-p-dimethylaniline*

Cat. No.: *B085561*

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Solubility of Pyridine-3-azo-p-dimethylaniline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Pyridine-3-azo-p-dimethylaniline**. Due to the limited availability of specific quantitative solubility data for this compound in published literature, this guide also furnishes detailed, established experimental protocols for solubility determination and presents qualitative data for structurally related compounds to offer valuable insights for researchers.

Introduction to Pyridine-3-azo-p-dimethylaniline

Pyridine-3-azo-p-dimethylaniline is an aromatic azo compound containing a pyridine ring, an azo group (-N=N-), and a dimethylaniline moiety. Azo dyes are a significant class of organic compounds known for their vibrant colors and diverse applications in textiles, printing, and as laboratory reagents.[1] The solubility of such compounds is a critical parameter, influencing their synthesis, purification, formulation, and application. For instance, in drug development, solubility directly impacts bioavailability, while in materials science, it governs the methods of deposition and film formation.

A historical study from 1952 noted the synthesis of **Pyridine-3-azo-p-dimethylaniline** by diazotizing 3-aminopyridine and coupling it with dimethylaniline.[2] However, this source does

not provide modern, quantitative solubility data.

Solubility Profile

Direct quantitative solubility data for **Pyridine-3-azo-p-dimethylaniline** in various solvents is not readily available in the reviewed scientific literature. However, qualitative solubility information for a related aminopyridine azo dye, 2-(2-pyridyl azo)-1-naphthol, provides a useful reference point.

Table 1: Qualitative Solubility of a Structurally Related Aminopyridine Azo Dye (2-(2-pyridyl azo)-1-naphthol)

Solvent	Solubility (at room temperature)	Solubility (when heated)
Water	Insoluble	Insoluble
Methanol	Soluble	Soluble
Ethyl Acetate	Soluble	Soluble
Diethyl Ether	Soluble	Soluble
n-Hexane	Insoluble	Soluble

Generally, lower aliphatic amines exhibit solubility in water due to their ability to form hydrogen bonds.[3] However, as the molecular mass and the size of the hydrophobic alkyl or aryl part increase, water solubility tends to decrease significantly.[3] Amines are often soluble in organic solvents like alcohols, ether, and benzene.[3]

Experimental Protocols for Solubility Determination

The following are established methodologies for determining the solubility of organic compounds like **Pyridine-3-azo-p-dimethylaniline**.

Qualitative Solubility Assessment

This method provides a rapid screening of suitable solvents.

Procedure:[4][5]

- Add approximately 10 mg of the finely powdered **Pyridine-3-azo-p-dimethylaniline** to a small test tube.
- Add the chosen solvent (e.g., water, ethanol, DMSO) dropwise, up to a total volume of 1 mL, shaking vigorously after each addition.
- Observe for the formation of a homogeneous solution.
- If the compound dissolves, it is considered soluble. If it remains as a separate phase or a suspension, it is deemed insoluble.
- For water-soluble compounds, the pH of the resulting solution should be tested with litmus or pH paper to identify acidic or basic properties.[6]

Quantitative Solubility Determination by "Solubility Titration"

This method is particularly useful for sparingly soluble compounds like many disperse dyes.[7]

Principle: The method is based on the principle that the extinction or light scattering of a solution will change abruptly once the solubility limit is exceeded when the solute is added incrementally.[7]

Procedure:

- Prepare a stock solution of **Pyridine-3-azo-p-dimethylaniline** in a highly soluble solvent.
- In a cuvette, place a known volume of the solvent in which the solubility is to be determined.
- Measure the initial absorbance or light scattering of the solvent using a UV-Vis spectrophotometer or a nephelometer.
- Add small, precise aliquots of the stock solution to the cuvette, ensuring thorough mixing after each addition.
- Record the absorbance or light scattering after each addition.

- Plot the measured values against the concentration of the added solute.
- The point of intersection of the two distinct linear portions of the graph indicates the saturation solubility.

Gravimetric Method

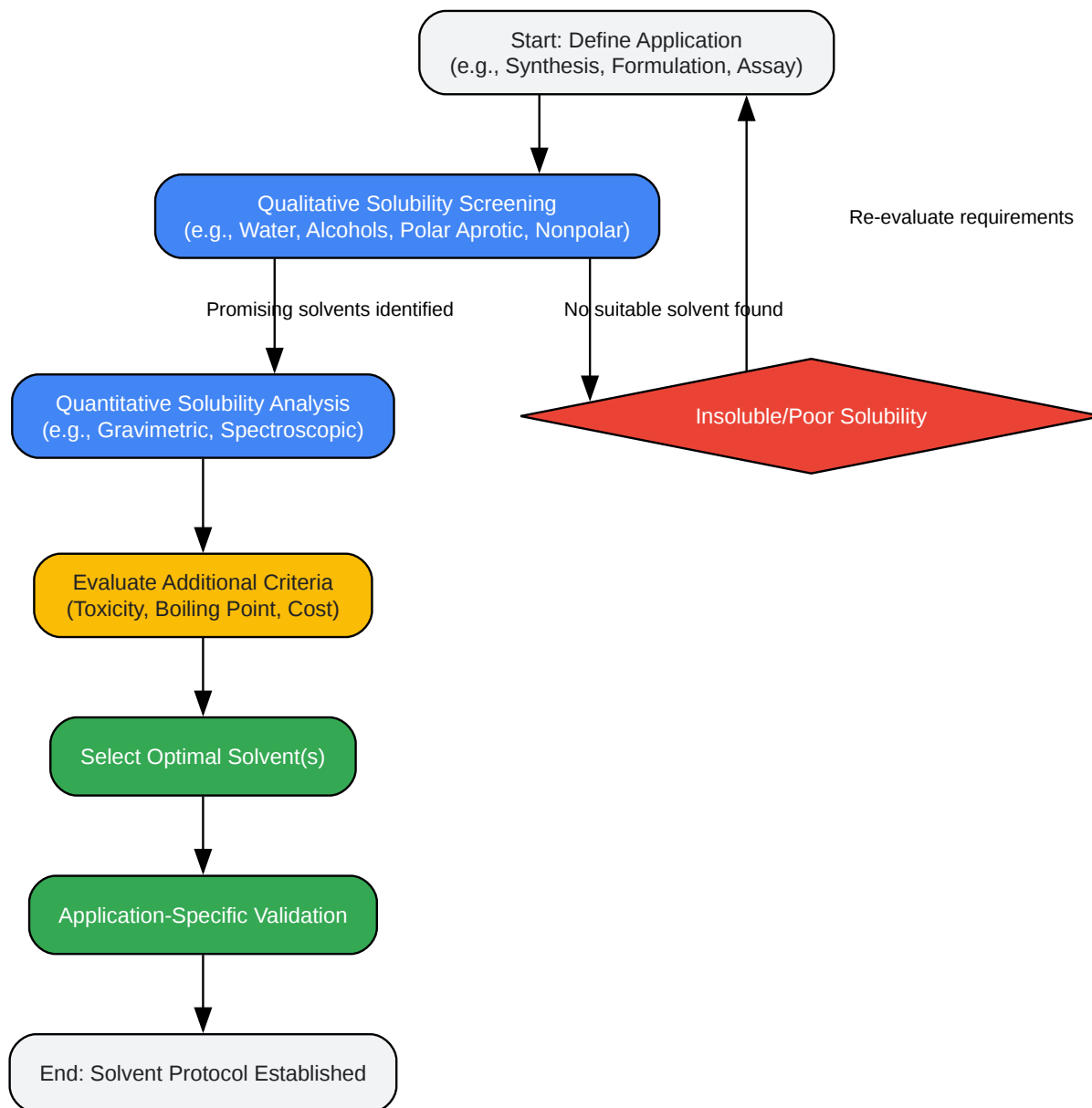
This is a classical and accurate method for determining solubility.

Procedure:

- Prepare a saturated solution of **Pyridine-3-azo-p-dimethylaniline** in the chosen solvent by adding an excess of the compound to the solvent in a sealed container.
- Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Carefully separate the undissolved solid from the solution by filtration or centrifugation.
- Accurately measure a known volume or weight of the clear, saturated solution.
- Evaporate the solvent from the measured sample completely under controlled conditions (e.g., in a vacuum oven).
- Weigh the remaining solid residue.
- Calculate the solubility in terms of g/100 mL or other desired units.

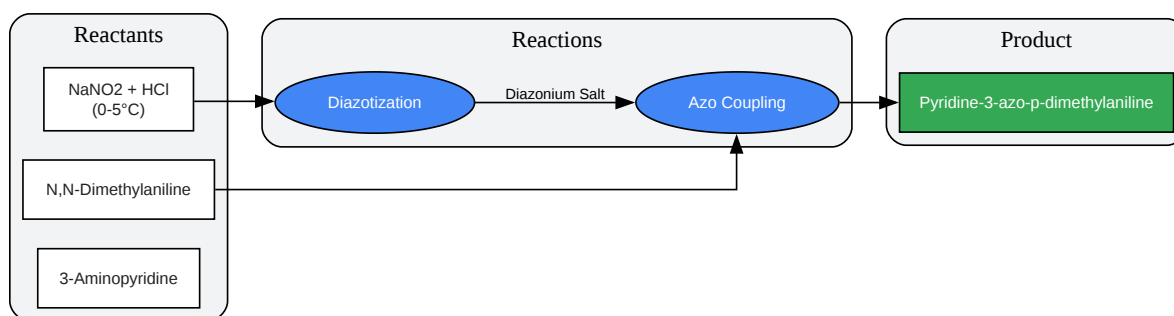
Logical Workflows and Pathways

As specific signaling pathways involving **Pyridine-3-azo-p-dimethylaniline** are not documented, a generalized experimental workflow for solvent selection and a typical synthesis pathway are presented below.



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Caption: Workflow for Solvent Selection.



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Caption: Synthesis of **Pyridine-3-azo-p-dimethylaniline**.

Conclusion

While quantitative solubility data for **Pyridine-3-azo-p-dimethylaniline** remains elusive in the current body of scientific literature, this guide provides researchers with the necessary tools to determine this critical parameter. By employing the detailed experimental protocols and drawing parallels from structurally similar compounds, scientists and professionals in drug development can effectively evaluate the solubility of **Pyridine-3-azo-p-dimethylaniline** in various solvent systems, enabling its successful application in their respective fields. The provided workflows offer a systematic approach to solvent selection and an understanding of its synthesis.

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